

# A Comparative Guide to Selective iNOS Inhibitors: AMT Hydrochloride vs. Alternatives

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## Compound of Interest

Compound Name: *AMT hydrochloride*

Cat. No.: *B1143389*

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The inducible nitric oxide synthase (iNOS) has emerged as a critical therapeutic target in a spectrum of inflammatory diseases, neurodegenerative disorders, and certain cancers. The overproduction of nitric oxide (NO) by iNOS contributes to cellular damage and pathophysiology. Consequently, the development of potent and selective iNOS inhibitors is a key focus of pharmacological research. This guide provides an objective comparison of **AMT hydrochloride** against other well-established selective iNOS inhibitors, namely 1400W, L-NIL, and aminoguanidine, supported by experimental data to aid researchers in selecting the appropriate tool for their studies.

## Performance Comparison of Selective iNOS Inhibitors

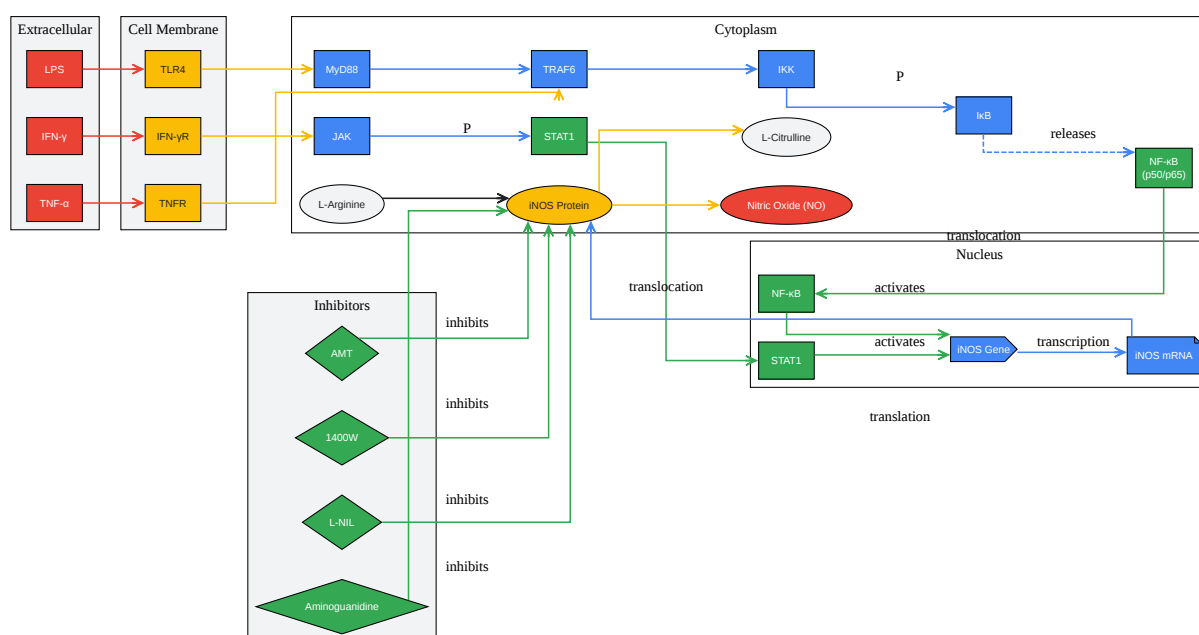
The efficacy and selectivity of iNOS inhibitors are paramount for their utility as research tools and potential therapeutic agents. The following table summarizes the key quantitative data for **AMT hydrochloride** and its alternatives.

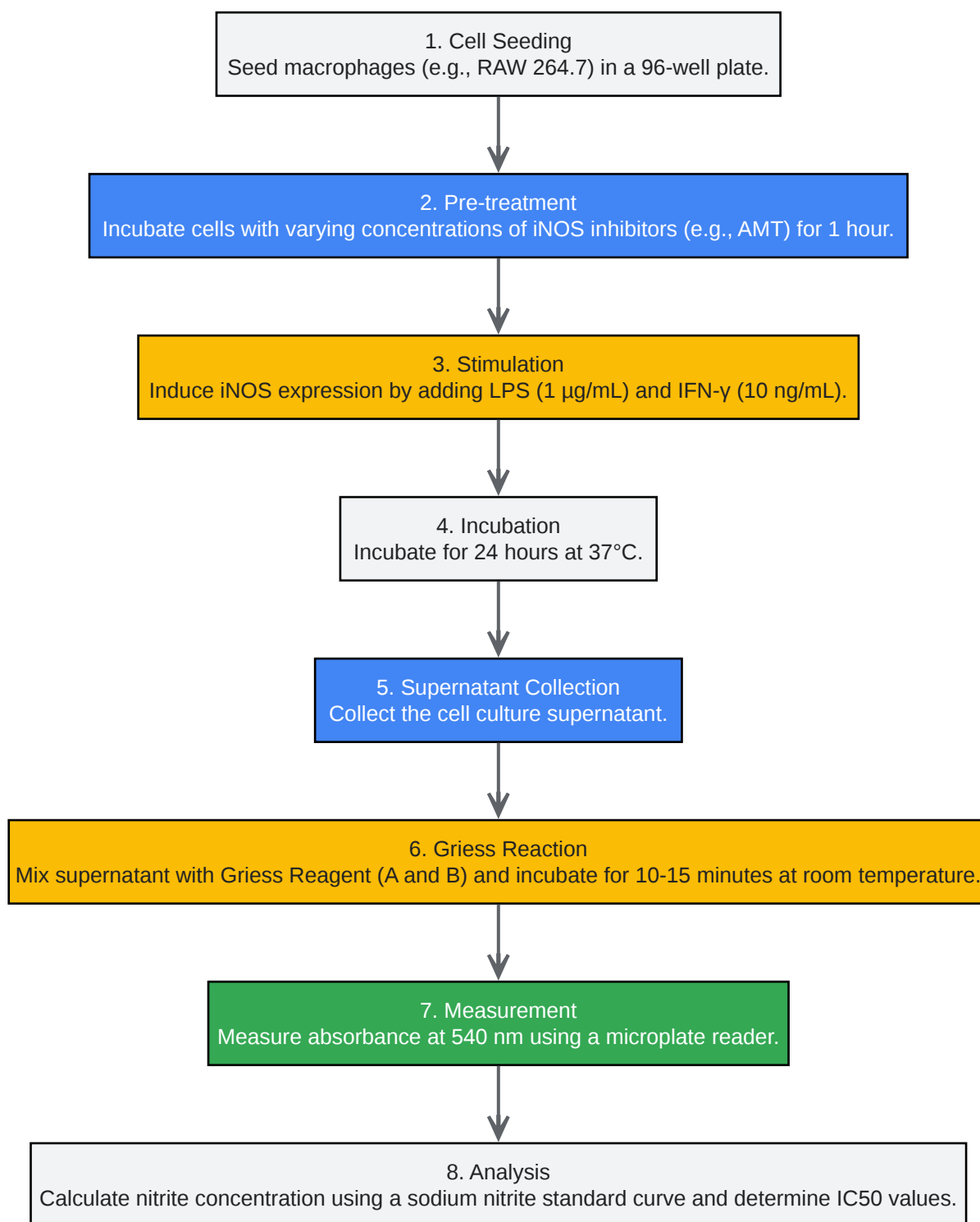
Inhibitor	Target	IC50 / Ki	Selectivity vs. nNOS	Selectivity vs. eNOS
AMT hydrochloride	iNOS	Ki: 4.2 nM[1]	~30-fold[2][3]	~40-fold[2][3]
nNOS	IC50: 34 nM[4]	-	-	
eNOS	IC50: 150 nM[4]	-	-	
1400W	iNOS	Kd: $\leq$ 7 nM[5][6]	~285-fold (vs. nNOS Ki of 2 $\mu$ M)[5][7]	~7142-fold (vs. eNOS Ki of 50 $\mu$ M)[5][7]
nNOS	Ki: 2 $\mu$ M[5][7]	-	-	
eNOS	Ki: 50 $\mu$ M[5][7]	-	-	
L-NIL	iNOS (mouse)	IC50: 3.3 $\mu$ M[8][9]	28-fold (vs. rat brain cNOS)[8][9]	-
nNOS (rat brain)	IC50: 92 $\mu$ M[9]	-	-	
Aminoguanidine	iNOS	IC50: 2.1 $\mu$ M[10]	38-fold (vs. rat nNOS)[10]	8-fold (vs. bovine eNOS)[10]

Note: IC50 and Ki values can vary depending on the experimental conditions, enzyme source, and assay method. The selectivity is calculated based on the ratio of potencies against different NOS isoforms.

## iNOS Signaling Pathways and Inhibition

The expression of iNOS is tightly regulated by a complex network of signaling pathways, primarily triggered by pro-inflammatory stimuli. Understanding these pathways is crucial for contextualizing the action of iNOS inhibitors.





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